

# Application Note and Protocol: Preparation of AKI603 Stock Solution in DMSO

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## Compound of Interest

Compound Name: AKI603

Cat. No.: B605262

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **AKI603**, a potent Aurora A kinase inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent.<sup>[1]</sup> Adherence to this protocol is crucial for ensuring the stability, solubility, and experimental reproducibility of the compound. The information presented is intended for research purposes only.

## Compound Information

**AKI603** is a small molecule inhibitor of Aurora kinase A (AurA) with an IC<sub>50</sub> of 12.3 nM.<sup>[2][3][4]</sup> It has demonstrated strong anti-proliferative activity in various cancer cell lines, including leukemic and breast cancer cells, and is noted for its potential to overcome drug resistance.<sup>[1]</sup> <sup>[2]</sup> Proper preparation of stock solutions is the first critical step for in vitro and in vivo studies.

Table 1: Physicochemical Properties of **AKI603**

Property	Value	Citations
Molecular Formula	C <sub>19</sub> H <sub>23</sub> N <sub>9</sub> O <sub>2</sub>	[5][6][7]
Molecular Weight	409.45 g/mol	[3][5][7]
CAS Number	1432515-73-5	[2][5][6]
Solubility in DMSO	Up to 120 mg/mL (293.07 mM)	[5]
Appearance	Solid	[6]

## Safety Precautions

Standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields or goggles, and appropriate chemical-resistant gloves (e.g., nitrile gloves) when handling **AKI603** and DMSO.[8]
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[9] Avoid contact with skin and eyes.[8] After handling, wash hands thoroughly.[10]
- DMSO: Dimethyl sulfoxide is an excellent solvent that can facilitate the absorption of chemicals through the skin.[11] Exercise caution and prevent skin contact.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

## Experimental Protocol: Preparation of a 10 mM AKI603 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro assays. Calculations can be adjusted for different desired concentrations.

## Materials and Equipment

- **AKI603** powder

- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile tips
- Vortex mixer
- Sonicator (water bath or probe)

## Step-by-Step Procedure

- Pre-preparation: Before opening, allow the vial of **AKI603** powder and the bottle of DMSO to equilibrate to room temperature for at least 1 hour.[3] This prevents condensation of moisture, which could affect compound stability.
- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **AKI603**.
  - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - Example for 1 mL (0.001 L) of 10 mM (0.01 M) stock:
    - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 409.45 \text{ g/mol} \times 1000 \text{ mg/g} = 4.09 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **AKI603** powder using an analytical balance and place it into a sterile vial.
- Dissolution:
  - Add the calculated volume of DMSO (e.g., 1 mL for the example above) to the vial containing the **AKI603** powder.
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
  - To ensure complete dissolution, sonicate the solution in a water bath for 10-15 minutes.[5] Gentle warming to 37°C can also aid dissolution if necessary, but check compound

stability information first.[9]

- Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed cryovials or microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles, which can degrade the compound.[12]
  - Label each aliquot clearly with the compound name, concentration, date, and solvent.

## Storage and Stability

Proper storage is essential to maintain the activity of the **AKI603** stock solution.

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Citations
Solid Powder	-20°C	≥ 3 years	[5][6]
DMSO Stock Solution	-80°C	6 months to 1 year	[2][3][5]
-20°C	1 month	[2][3]	

## Application Protocol: Dilution for Cell-Based Assays

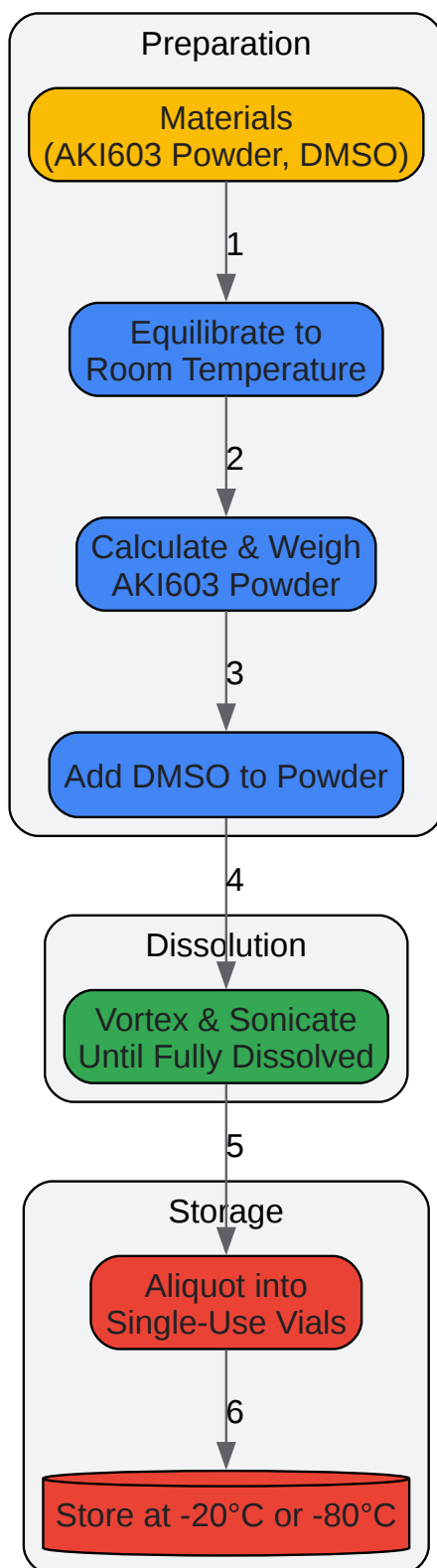
When preparing working solutions for cell culture experiments, it is crucial to minimize the final DMSO concentration to avoid solvent-induced cytotoxicity.

- Serial Dilution: It is best practice to perform initial serial dilutions of the high-concentration DMSO stock in pure DMSO before the final dilution into aqueous cell culture medium. This helps prevent the compound from precipitating out of solution.
- Final Dilution: Add the final DMSO aliquot to the pre-warmed cell culture medium while gently swirling the medium.[9] This rapid dispersal helps maintain solubility.

- **DMSO Concentration Limit:** The final concentration of DMSO in the cell culture medium should ideally be kept below 0.1%, and almost always below 0.5%, to avoid off-target effects. [\[9\]](#)[\[12\]](#)
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of cell culture medium containing the same final concentration of DMSO as your experimental samples. [\[12\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates the key steps for preparing the **AKI603** stock solution.



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Caption: Workflow for preparing **AKI603** stock solution in DMSO.

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